

# An In-Depth Technical Guide to 2-Methyl-5-oxohexanoic Acid

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## Compound of Interest

Compound Name: 2-Methyl-5-oxohexanoic acid

Cat. No.: B15278161

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and potential biological relevance of **2-Methyl-5-oxohexanoic acid**. The information is curated for professionals in the fields of chemical research and drug development, with a focus on presenting clear, quantitative data and hypothetical metabolic pathways.

## IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2-Methyl-5-oxohexanoic acid**.<sup>[1]</sup> This name is derived from its six-carbon (hexanoic acid) parent chain, with a methyl group located at the second carbon atom and a ketone (oxo) group at the fifth position. The carboxylic acid group is designated as the first carbon.

The chemical formula for **2-Methyl-5-oxohexanoic acid** is  $C_7H_{12}O_3$ .<sup>[2]</sup> Its structure combines the functionalities of a carboxylic acid and a ketone. The presence of a chiral center at the second carbon atom indicates that this compound can exist as two different enantiomers, (S)-**2-methyl-5-oxohexanoic acid** and (R)-**2-methyl-5-oxohexanoic acid**.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Methyl-5-oxohexanoic acid** is presented in the table below. These properties are essential for understanding the compound's behavior in various experimental and biological settings.

Property	Value	Source
Molecular Weight	144.17 g/mol	[1][2]
Chemical Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[2]
Boiling Point	278.2 °C at 760 mmHg	[3]
Density	1.058 g/cm <sup>3</sup>	[3]
Flash Point	136.3 °C	[3]
XLogP3	0.3	[1]
Exact Mass	144.078644241 Da	[1]

## Experimental Protocols: A Representative Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Methyl-5-oxohexanoic acid** is not readily available in the reviewed literature, a general and plausible method involves the oxidation of the corresponding alcohol, 2-methyl-5-hydroxyhexanoic acid. Below is a representative protocol based on common organic synthesis techniques.

Objective: To synthesize **2-Methyl-5-oxohexanoic acid** via the oxidation of 2-methyl-5-hydroxyhexanoic acid.

Materials:

- 2-methyl-5-hydroxyhexanoic acid
- Pyridinium chlorochromate (PCC) or a similar oxidizing agent
- Dichloromethane (anhydrous)
- Silica gel
- Ethyl acetate
- Hexane

- Sodium bicarbonate (saturated aqueous solution)
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Chromatography column

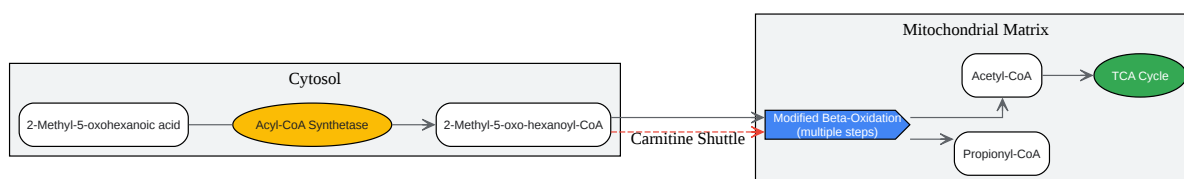
#### Methodology:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 2-methyl-5-hydroxyhexanoic acid in anhydrous dichloromethane.
- **Oxidation:** To the stirred solution, add pyridinium chlorochromate (PCC) in small portions. The reaction is typically carried out at room temperature. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** Once the starting material is consumed, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- **Extraction:** Transfer the filtrate to a separatory funnel and wash with a saturated aqueous solution of sodium bicarbonate to remove any unreacted acidic impurities. Subsequently, wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **2-Methyl-5-oxohexanoic acid** using column chromatography on silica gel, typically with a gradient of ethyl acetate in hexane as the eluent.
- **Characterization:** Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## Potential Biological Significance and Metabolic Pathway

While specific signaling pathways involving **2-Methyl-5-oxohexanoic acid** are not well-documented, its structure as a methyl-branched fatty acid suggests a potential role in fatty acid metabolism.[4][5] It is plausible that this compound could be a substrate or an intermediate in metabolic processes, such as beta-oxidation.

The following diagram illustrates a hypothetical involvement of **2-Methyl-5-oxohexanoic acid** in a modified beta-oxidation pathway. Branched-chain fatty acids often require additional enzymatic steps for their complete degradation compared to their straight-chain counterparts.



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Caption: Hypothetical metabolic fate of **2-Methyl-5-oxohexanoic acid**.

This proposed pathway begins with the activation of **2-Methyl-5-oxohexanoic acid** to its CoA ester in the cytosol. Following transport into the mitochondrial matrix via the carnitine shuttle, it would undergo a modified beta-oxidation cycle. Due to the methyl branch, this process would likely yield propionyl-CoA in addition to the standard acetyl-CoA, which then enters the TCA cycle for energy production.

## Conclusion

**2-Methyl-5-oxohexanoic acid** is a keto-carboxylic acid with potential applications in chemical synthesis and as a subject of metabolic studies. The data and protocols presented in this guide

offer a foundational understanding for researchers and professionals. Further investigation into its specific biological activities and synthetic routes is warranted to fully elucidate its potential in drug development and other scientific disciplines.

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